

4-Bromo-2,6-dichlorobenzenesulfonamide CAS number and molecular formula

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| Compound of Interest | |
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| Compound Name: | 4-Bromo-2,6-dichlorobenzenesulfonamide |
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Technical Guide: 4-Bromo-2,6-dichlorobenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This technical guide provides an in-depth overview of **4-Bromo-2,6-dichlorobenzenesulfonamide**, a halogenated aromatic sulfonamide. The core identification details for this compound are summarized in the table below.

| Identifier | Value |
|-------------------|---|
| Chemical Name | 4-Bromo-2,6-dichlorobenzenesulfonamide |
| CAS Number | 351003-55-9 [1] [2] |
| Molecular Formula | C ₆ H ₄ BrCl ₂ NO ₂ S [1] |
| Molecular Weight | 304.98 g/mol |
| Synonyms | 4-bromo-2,6-dichloro-benzenesulfonamide, BBV-035590, CID2737446, ZINC02243444 |

Physicochemical Properties

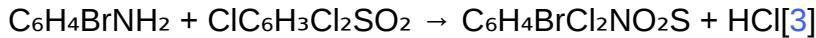
The general physicochemical properties of **4-Bromo-2,6-dichlorobenzenesulfonamide** are outlined below. These properties are crucial for handling, storage, and application in a research setting.

| Property | Description |
|---------------|--|
| Appearance | White crystalline solid.[3] |
| Solubility | Slightly soluble in water; soluble in organic solvents such as methanol, ethanol, and chloroform.[3] |
| Melting Point | Approximately 150°C to 155°C.[3] |
| Storage | Should be stored in a sealed container in a cool, dry, and well-ventilated place.[3] |

Synthesis and Experimental Protocols

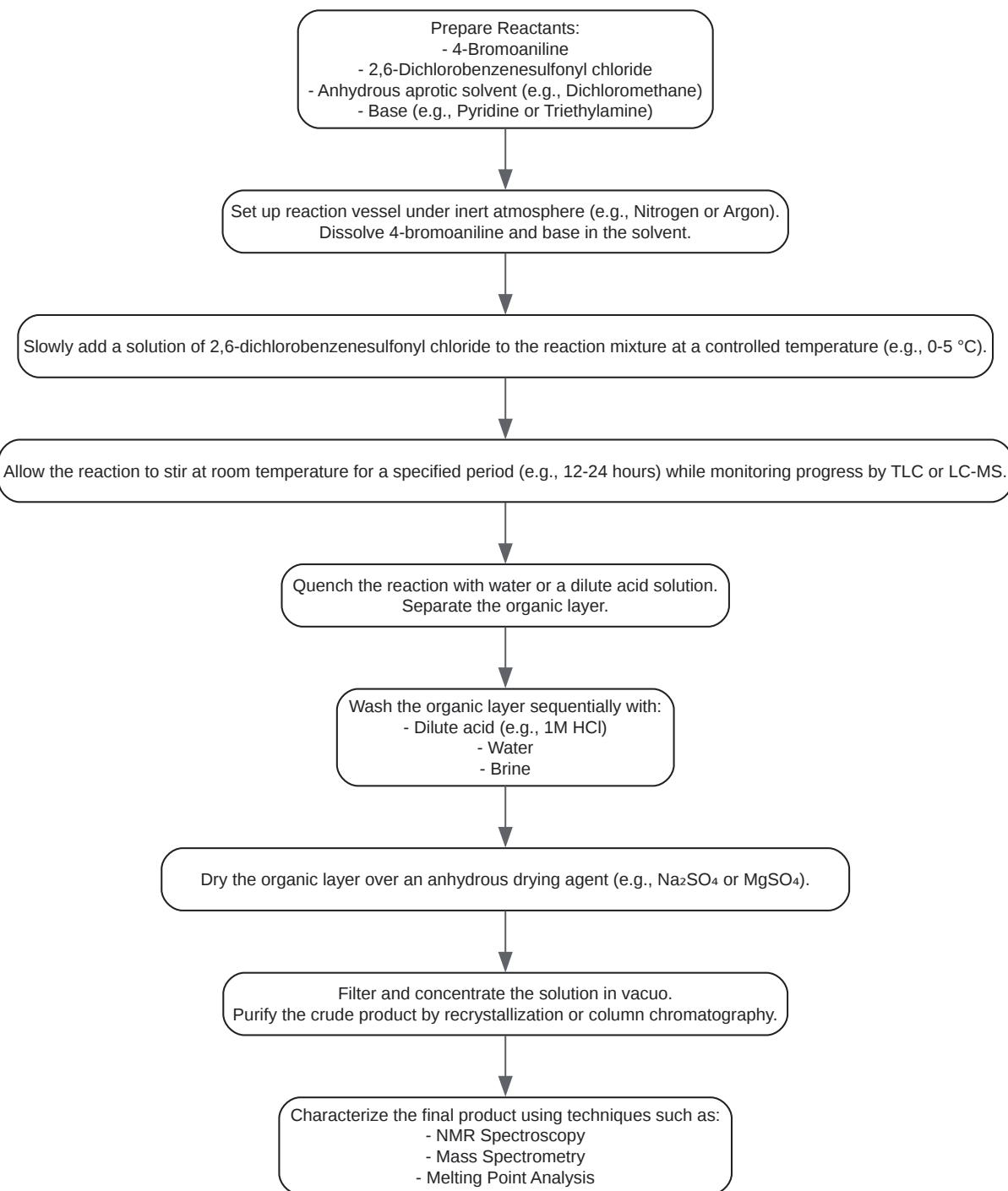
The primary method for the synthesis of **4-Bromo-2,6-dichlorobenzenesulfonamide** involves the reaction of 2,6-dichlorobenzenesulfonyl chloride with 4-bromoaniline.[3]

Reaction Scheme:



Experimental Workflow: General Synthesis

Below is a logical workflow for the synthesis of **4-Bromo-2,6-dichlorobenzenesulfonamide** based on the described reaction.

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A generalized workflow for the synthesis of **4-Bromo-2,6-dichlorobenzenesulfonamide**.

Biological Activity and Potential Applications

While specific biological data for **4-Bromo-2,6-dichlorobenzenesulfonamide** is limited in publicly available literature, the broader class of benzenesulfonamide derivatives is well-studied and exhibits a range of biological activities.

- **Antimicrobial and Antifungal Agent:** This compound can be utilized as an antibacterial, bacteriostatic, and bactericidal agent. In agriculture, it may serve as an active ingredient in pesticides for the prevention and treatment of fungal diseases.[3]
- **Organic Synthesis:** It serves as a reagent in organic synthesis, particularly in the creation of other sulfonamide compounds and in the pharmaceutical field.[3]

Anticancer Potential of Related Benzenesulfonamides

Benzenesulfonamide derivatives, particularly those with a 4-bromo substitution, have demonstrated potent inhibitory activity against certain cancer-associated human carbonic anhydrase (hCA) isoforms, such as CA IX and CA XII.[4] These enzymes are overexpressed in various cancers, making them attractive therapeutic targets.[4]

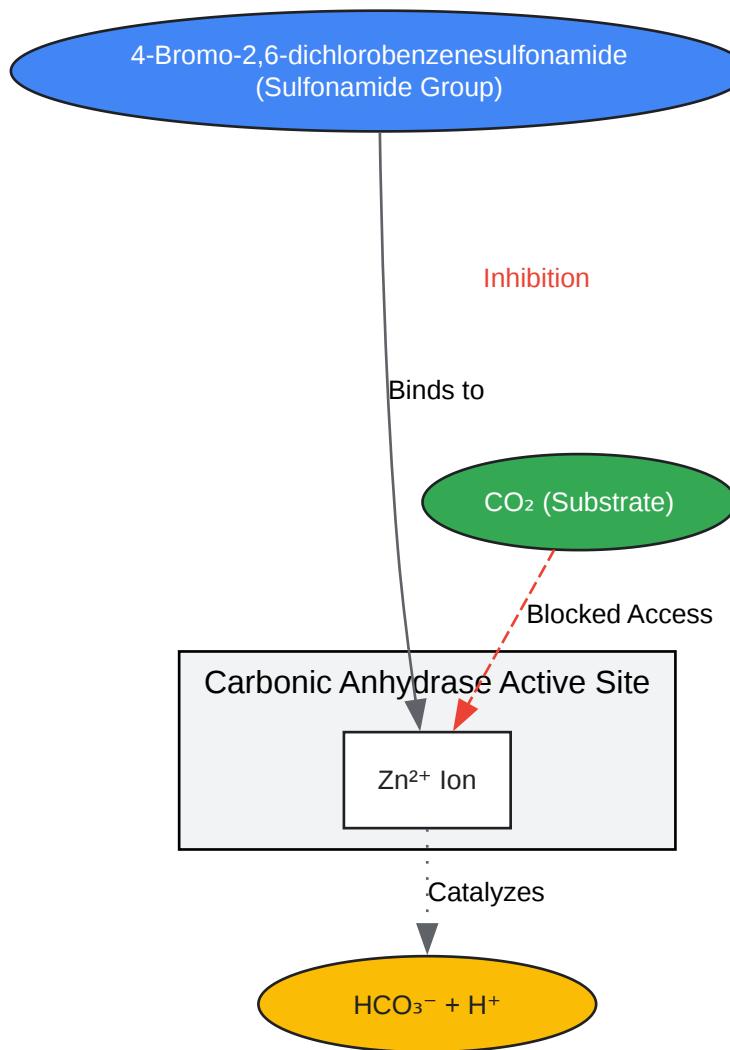
Some benzenesulfonamide derivatives have also been investigated as inhibitors of tubulin polymerization, which can lead to cell cycle arrest and apoptosis.[4]

Mechanism of Action and Signaling Pathways

The primary mechanism of action for benzenesulfonamide-based carbonic anhydrase inhibitors is the direct binding of the sulfonamide group to the zinc ion located in the active site of the enzyme. This interaction obstructs the substrate (CO_2) from accessing the active site, thereby inhibiting the enzyme's catalytic function.[4]

Signaling Pathway: Carbonic Anhydrase Inhibition

The following diagram illustrates the inhibitory effect of bromo-substituted benzenesulfonamides on carbonic anhydrase.

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Inhibition of carbonic anhydrase by a bromo-substituted benzenesulfonamide.

Safety Information

4-Bromo-2,6-dichlorobenzenesulfonamide is considered a toxic compound. It is imperative to adhere to all laboratory safety regulations during its handling and use.[3]

- **Exposure:** Avoid direct contact with the skin and eyes, and prevent inhalation of its powder or any gases generated from decomposition.[3]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses and gloves.[3]

- Accidental Exposure: In case of an accident, immediately flush the affected area with copious amounts of water and seek medical attention.[3]

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References

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